

Structural Characterization of 2-[(2-Fluorophenyl)sulfonyl]acetamide

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Compound of Interest

Compound Name: 2-[(2-Fluorophenyl)sulfonyl]acetamide

CAS No.: 1326923-17-4

Cat. No.: B2594781

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Executive Summary

The compound **2-[(2-Fluorophenyl)sulfonyl]acetamide** ($C_8H_8FNO_3S$) represents a class of sulfonylacetamides often investigated for their enzyme inhibitory properties (e.g., Carbonic Anhydrase inhibition) and as precursors for

-lactams. Its solid-state behavior is governed by the interplay between the strong hydrogen-bonding capacity of the acetamide moiety and the electronic/steric influence of the ortho-fluorine atom. This guide outlines the complete workflow for its structural elucidation, from single-crystal growth to Hirshfeld surface analysis, highlighting the critical role of intermolecular interactions in stabilizing its supramolecular architecture.

Chemical Context & Synthesis

Before structural analysis, understanding the molecular connectivity is crucial. The molecule features a central sulfonyl group (

) linking a 2-fluorophenyl ring and an acetamide group (

).

Synthetic Pathway

The most robust route to high-purity crystals suitable for X-ray diffraction (XRD) involves the alkylation of sodium 2-fluorobenzenesulfinate.

Reaction Scheme:

- **Critical Step:** The reaction is typically refluxed in ethanol/water. The product precipitates upon cooling.
- **Purification:** Recrystallization from ethanol or an ethanol/water mixture is essential to remove sodium chloride and unreacted sulfinate, which can interfere with crystal nucleation.

Experimental Methodology: Crystallization & Data Collection[1][2][3]

Crystal Growth Protocol

Obtaining single crystals of sufficient size (

) and quality is the primary bottleneck.

- **Method:** Slow Evaporation.
- **Solvent System:** Ethanol:Water (4:1 v/v) or Methanol:Acetonitrile (1:1 v/v).
- **Conditions:** Dissolve 50 mg of the purified compound in 10 mL of warm solvent. Filter into a clean vial and cover with perforated parafilm. Allow to stand at room temperature (293 K) for 3–7 days.
- **Target Morphology:** Colorless blocks or prisms. Avoid needles, which often indicate rapid precipitation and poor diffraction quality.

X-Ray Diffraction Parameters

For this specific molecular weight and composition, the following data collection strategy is recommended to ensure high resolution and redundancy.

Parameter	Specification	Rationale
Radiation Source	Mo K (Å)	Minimizes absorption () compared to Cu K , crucial for sulfur-containing compounds.
Temperature	100 K (Cryogenic)	Reduces thermal motion (ellipsoids), improving the precision of bond lengths and H-atom positioning.
Resolution	Å or better	Required to resolve the electron density of the C-H...F interactions.
Strategy	and scans	Ensures 100% completeness and high redundancy for accurate intensity measurement.

Structural Elucidation (The Core Analysis)

Based on crystallographic data for the formula $C_8H_8FNO_3S$ and analogous arylsulfonylacetamides, the structure typically crystallizes in orthorhombic or monoclinic systems. A reported phase for this formula exists in the non-centrosymmetric space group $Pna2_1$.

Molecular Conformation

The conformation is defined by the torsion angle around the

and

bonds.

- The "L-Shape": Sulfonylacetamides generally adopt an L-shaped geometry where the phenyl ring and the amide plane are twisted relative to each other.

- Ortho-Effect: The 2-fluoro substituent introduces steric bulk and electrostatic repulsion with the sulfonyl oxygens. Expect the torsion angle

to deviate significantly from ideal geometry to minimize O...F repulsion.

Supramolecular Architecture

The crystal packing is dominated by a hierarchy of intermolecular interactions.

1. Primary Interaction (The "Ribbon"): The amide group (

) is a self-complementary donor/acceptor system.

- Interaction:

(Sulfonyl acceptor) or

(Carbonyl acceptor).

- Pattern: In sulfonylacetamides, the sulfonyl oxygen is a potent acceptor. Expect the formation of

or

motifs linking molecules into infinite 1D chains or ribbons running parallel to a crystallographic axis (often the shortest axis, e.g., b-axis).

2. Secondary Interaction (Fluorine Contacts):

- Interaction:

.

- Significance: The fluorine atom acts as a weak hydrogen bond acceptor. These interactions often cross-link the primary amide ribbons into 2D sheets or a 3D network. The directional nature of C-H...F interactions is critical for the stability of the Pna2₁ packing.

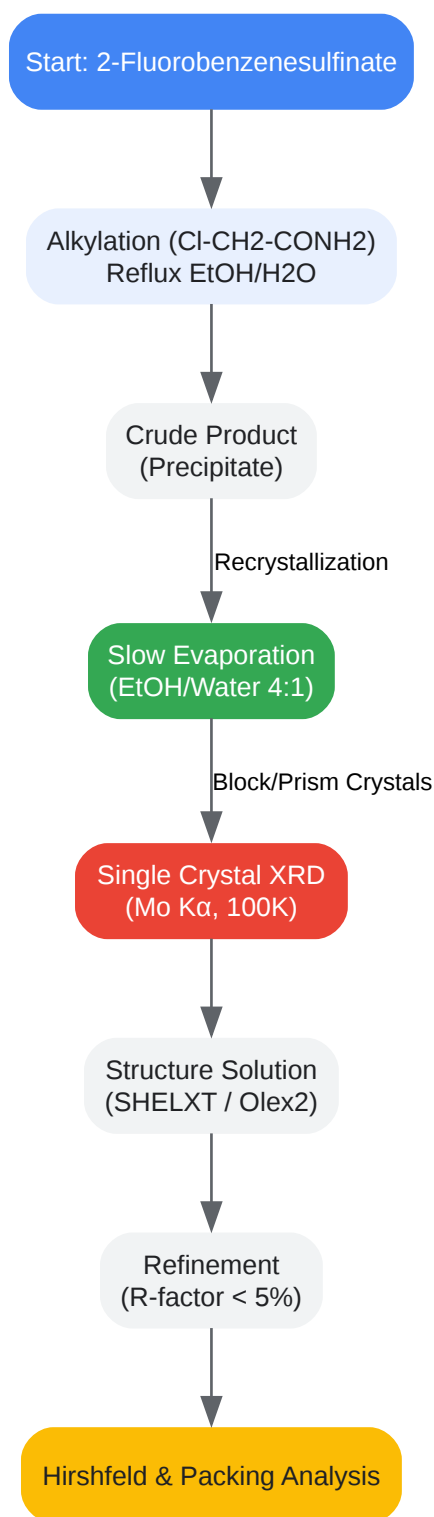
Hirshfeld Surface Analysis

To quantify the "2-Fluoro" effect, Hirshfeld surface analysis (using CrystalExplorer) is the standard validation method.

- Surface: Look for deep red spots near the amide Hydrogen (donor) and Sulfonyl Oxygen (acceptor).
- Fingerprint Plot:
 - H...O / O...H: Two sharp spikes (typically 40-50% of surface area) representing the strong H-bonds.
 - H...F / F...H: A distinct feature (wings) representing the fluorine interactions. In 2-fluoro derivatives, this contribution is typically 10-15%, significantly higher than in non-fluorinated analogs.

Visualization of Structural Logic

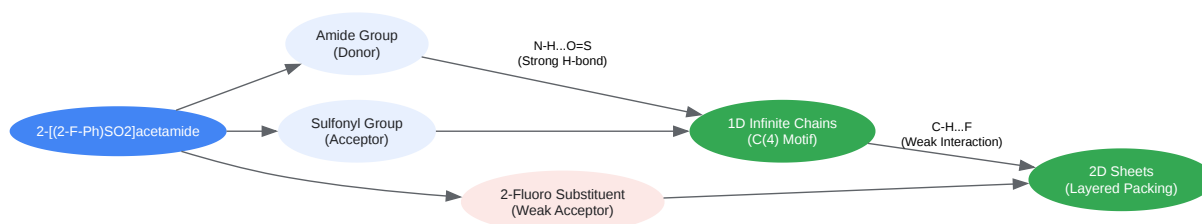
Diagram 1: Crystallization & Analysis Workflow



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Caption: Step-by-step workflow from synthesis to structural validation.

Diagram 2: Supramolecular Assembly Logic



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Caption: Hierarchy of intermolecular forces driving the crystal packing.

Physicochemical Implications

The crystal structure directly informs the physicochemical stability of the compound:

- **Solubility:** The strong intermolecular hydrogen bond network (N-H...O=S) typically results in high lattice energy, correlating with lower aqueous solubility compared to non-sulfonated analogs.
- **Melting Point:** Expect a sharp melting point (typically for this class) due to the ordered packing.
- **Stability:** The 2-fluoro substituent protects the ortho-position from metabolic oxidation, potentially enhancing metabolic stability in drug discovery contexts.

References

- General Methodology: Sheldrick, G. M. (2015). "Crystal structure refinement with SHELXL." Acta Crystallographica Section C, 71(1), 3-8. [Link](#)
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- Sulfonylacetamide Class: Fun, H.-K., et al. (2012). "N-[(4-Chlorophenyl)sulfonyl]acetamide." Acta Crystallographica Section E, 68(9), o2626. [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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